

An In-depth Technical Guide to 2-Methyl-2-phenyl-1,3-dioxolane

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Compound of Interest

Compound Name: 2-Methyl-2-phenyl-1,3-dioxolane

Cat. No.: B8808167

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CAS Number: 3674-77-9

Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Methyl-2-phenyl-1,3-dioxolane**, a versatile chemical compound with significant applications in organic synthesis and potential relevance in medicinal chemistry. This document details its chemical and physical properties, provides in-depth experimental protocols for its synthesis and use, and explores the broader biological context of the 1,3-dioxolane scaffold.

Chemical and Physical Properties

2-Methyl-2-phenyl-1,3-dioxolane, also known as acetophenone ethylene ketal, is a cyclic ketal.^{[1][2]} Its core structure consists of a 1,3-dioxolane ring with a methyl and a phenyl group attached to the C2 position.^{[1][2]} This structure makes it a valuable protecting group for the carbonyl functionality of acetophenone.

Table 1: Physicochemical Properties of **2-Methyl-2-phenyl-1,3-dioxolane**

Property	Value	Source(s)
CAS Number	3674-77-9	[1][3]
Molecular Formula	C ₁₀ H ₁₂ O ₂	[1][2][3]
Molecular Weight	164.20 g/mol	[1][2][3]
IUPAC Name	2-methyl-2-phenyl-1,3-dioxolane	[2]
Synonyms	Acetophenone ethylene ketal, 1,3-Dioxolane, 2-methyl-2-phenyl-	[1][2][3]
Appearance	Not explicitly stated, likely a liquid	
Boiling Point	Data not consistently available	[4]
Melting Point	Data not consistently available	[4]
Density	Data not consistently available	[4]

Spectroscopic Data

The structural identity of **2-Methyl-2-phenyl-1,3-dioxolane** can be confirmed through various spectroscopic techniques.

Table 2: Key Spectroscopic Data for **2-Methyl-2-phenyl-1,3-dioxolane**

Technique	Key Data Points	Source(s)
¹³ C NMR	Spectra available for viewing.	[2][5]
GC-MS	Mass spectrum characterized by major fragments. Top peak at m/z 149, second highest at m/z 105.	[2]
IR Spectroscopy	Vapor phase IR spectrum available.	[2][5]

Experimental Protocols

The following sections provide detailed methodologies for the synthesis, application, and deprotection of **2-Methyl-2-phenyl-1,3-dioxolane**.

Synthesis of 2-Methyl-2-phenyl-1,3-dioxolane (Acetophenone Protection)

The most common method for the synthesis of **2-Methyl-2-phenyl-1,3-dioxolane** is the acid-catalyzed reaction of acetophenone with ethylene glycol.^{[6][7]} The reaction is an equilibrium, and to drive it towards the product, water is typically removed azeotropically using a Dean-Stark apparatus.^{[7][8]}

Experimental Protocol: Synthesis of 2-Methyl-2-phenyl-1,3-dioxolane

- Materials:
 - Acetophenone
 - Ethylene glycol (1.1 - 1.5 equivalents)
 - p-Toluenesulfonic acid (PTSA) (catalytic amount, e.g., 0.01-0.05 equivalents)
 - Toluene (as solvent)
 - Saturated aqueous sodium bicarbonate solution
 - Brine
 - Anhydrous magnesium sulfate or sodium sulfate
- Procedure:
 - To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add acetophenone, toluene, and ethylene glycol.
 - Add a catalytic amount of p-toluenesulfonic acid to the mixture.

- Heat the mixture to reflux. The water-toluene azeotrope will begin to collect in the Dean-Stark trap.
- Continue refluxing until no more water is collected in the trap, indicating the completion of the reaction.
- Allow the reaction mixture to cool to room temperature.
- Quench the reaction by adding saturated aqueous sodium bicarbonate solution to neutralize the acid catalyst.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude **2-Methyl-2-phenyl-1,3-dioxolane**.
- The product can be further purified by vacuum distillation.

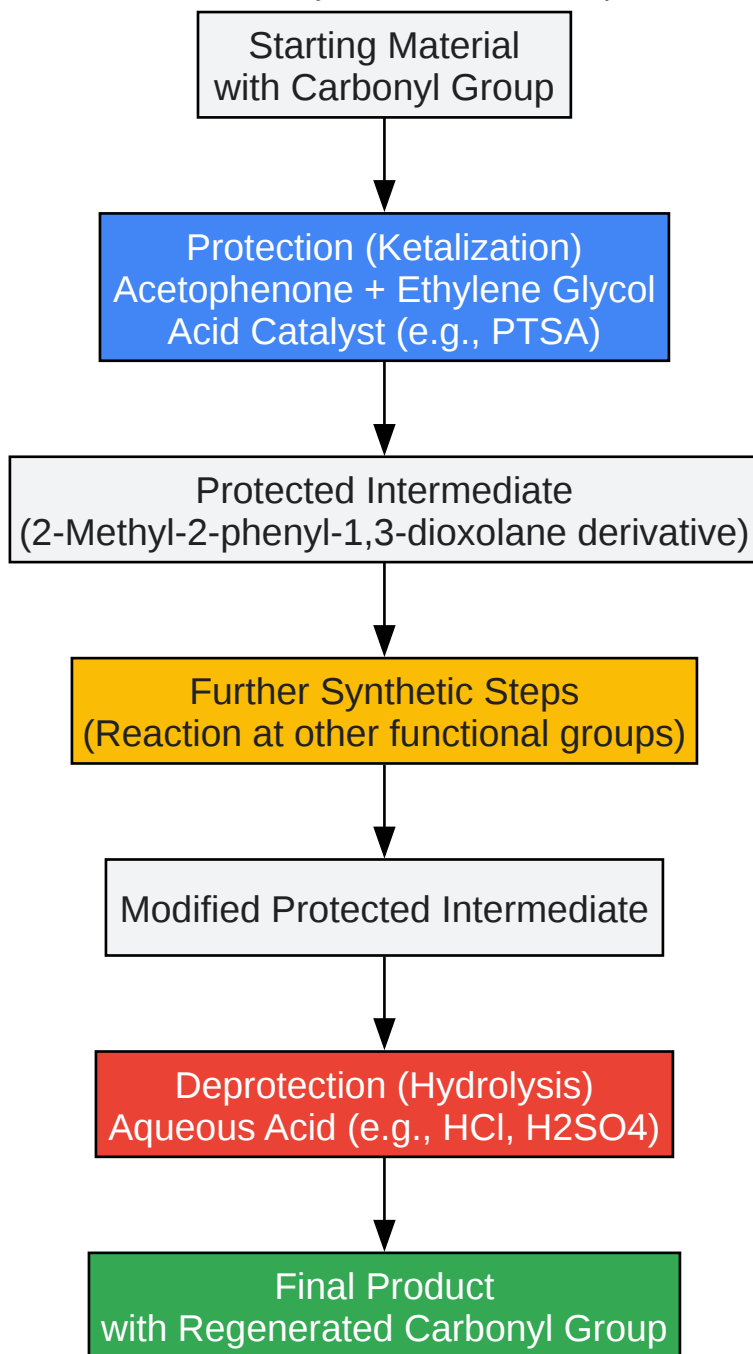
A microwave-assisted variation of this synthesis has been reported to achieve high conversion and yields in shorter reaction times.^[6]

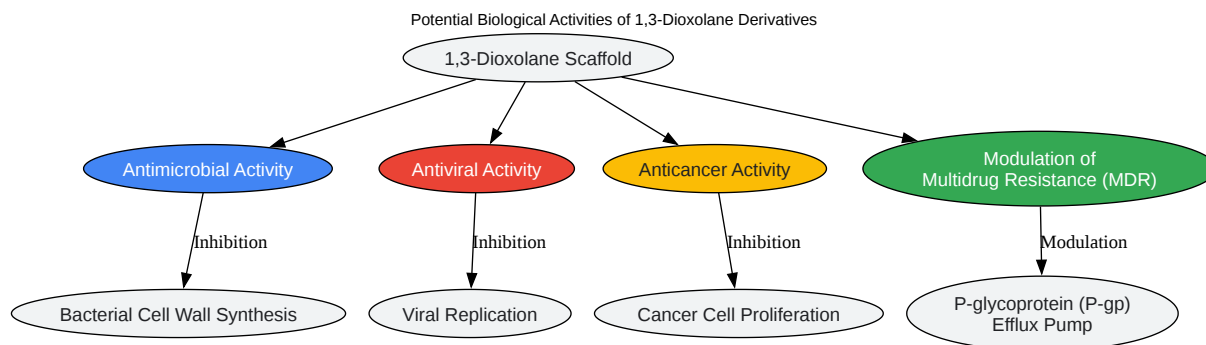
Application as a Protecting Group in Organic Synthesis

The primary utility of **2-Methyl-2-phenyl-1,3-dioxolane** is as a protecting group for the carbonyl functionality of acetophenone and related methyl ketones.^[1] The dioxolane ring is stable under basic, nucleophilic, and reductive conditions, allowing for chemical transformations on other parts of a molecule without affecting the protected carbonyl group.^[7]
^[9]

Logical Workflow for the Use of **2-Methyl-2-phenyl-1,3-dioxolane** as a Protecting Group

Workflow for Carbonyl Protection and Deprotection





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